

Technical Guide: 4-Ethynyl-1,2-dimethoxybenzene for Research and Development

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Compound of Interest

Compound Name: 4-ethynyl-1,2-dimethoxybenzene

Cat. No.: B1333843

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-ethynyl-1,2-dimethoxybenzene**, a key building block in synthetic chemistry, particularly for the development of novel therapeutic agents and functional materials. This document details its commercial availability, purity specifications, and recommended experimental protocols for its synthesis and quality control.

Commercial Availability and Purity

4-Ethynyl-1,2-dimethoxybenzene is readily available from a variety of chemical suppliers. The purity of the commercially available compound is typically high, making it suitable for most research and development applications. Below is a summary of offerings from prominent suppliers.

Supplier	CAS Number	Purity	Physical Form	Storage
--INVALID-LINK--	4302-52-7	98%	Solid	Room temperature
--INVALID-LINK--	4302-52-7	>98.0% (GC)	White to light yellow powder/crystal	Not specified
--INVALID-LINK--	4302-52-7	95%	Not specified	2-8 °C
--INVALID-LINK--	4302-52-7	95.0% - 97.0% ^[1]	Not specified	Not specified

Physicochemical Properties

Property	Value
Molecular Formula	C ₁₀ H ₁₀ O ₂
Molecular Weight	162.19 g/mol
Melting Point	76 °C
Boiling Point	130 °C at 760 mmHg
IUPAC Name	4-ethynyl-1,2-dimethoxybenzene

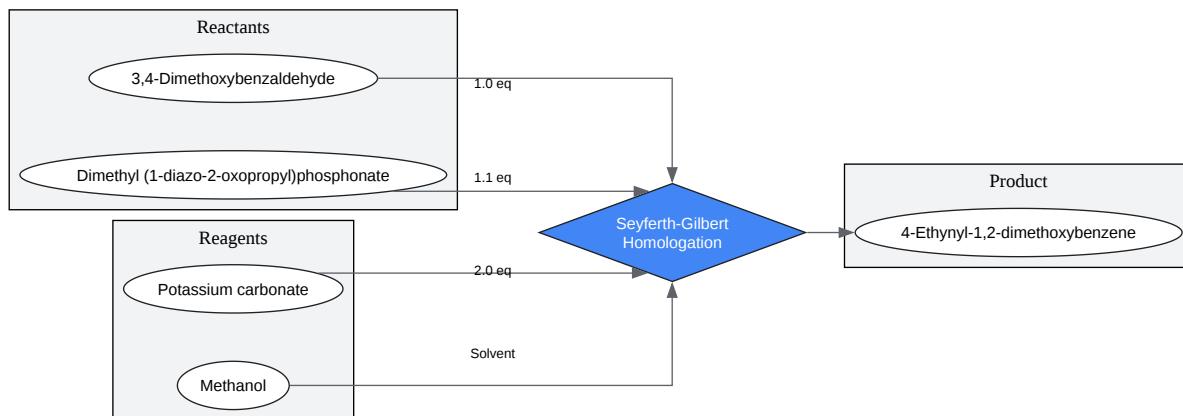
Experimental Protocols

The following sections provide detailed methodologies for the synthesis and purity analysis of **4-ethynyl-1,2-dimethoxybenzene**. These protocols are based on established synthetic routes for similar compounds and standard analytical techniques.

Synthesis of 4-Ethynyl-1,2-dimethoxybenzene

A common and effective method for the synthesis of aryl acetylenes is the Sonogashira coupling reaction. An alternative, presented here, is the reaction of a suitable acetal with an acetylide, which is a reliable method for constructing the ethynyl group.

Reaction Scheme:

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A representative synthetic route to **4-ethynyl-1,2-dimethoxybenzene**.

Materials:

- 3,4-Dimethoxybenzaldehyde
- Dimethyl (1-diazo-2-oxopropyl)phosphonate (Seydel-Gilbert reagent)
- Potassium carbonate (K_2CO_3)
- Methanol (MeOH)
- Diethyl ether (Et_2O)
- Saturated aqueous sodium bicarbonate ($NaHCO_3$) solution
- Brine (saturated aqueous NaCl solution)

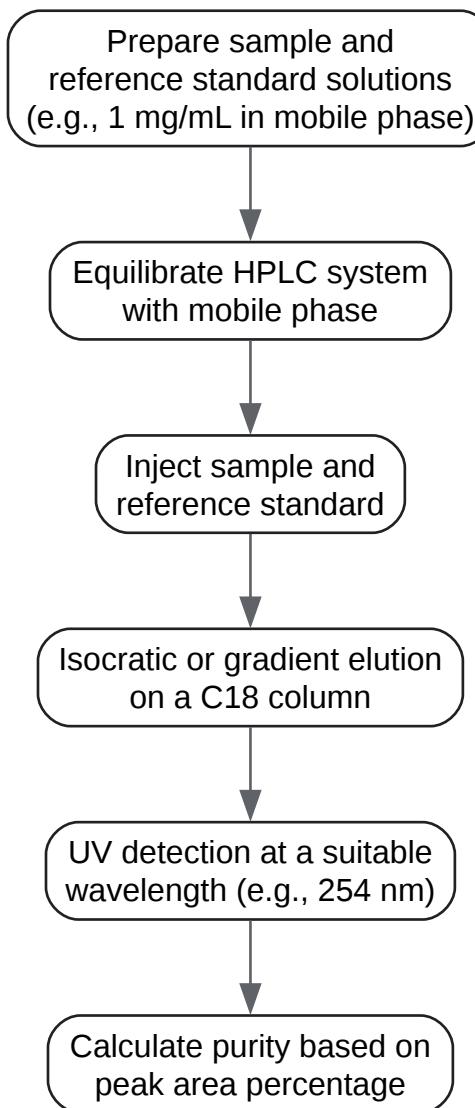
- Anhydrous magnesium sulfate (MgSO_4)
- Round-bottom flask
- Magnetic stirrer
- Separatory funnel
- Rotary evaporator

Procedure:

- To a solution of 3,4-dimethoxybenzaldehyde (1.0 equivalent) in methanol in a round-bottom flask, add dimethyl (1-diazo-2-oxopropyl)phosphonate (1.1 equivalents).
- Cool the mixture to 0 °C in an ice bath.
- Slowly add potassium carbonate (2.0 equivalents) portion-wise to the stirred solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding water.
- Extract the aqueous layer with diethyl ether (3 x volume of aqueous layer).
- Combine the organic layers and wash with saturated aqueous sodium bicarbonate solution, followed by brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

HPLC is a robust method for assessing the purity of non-volatile organic compounds like **4-ethynyl-1,2-dimethoxybenzene**.



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A typical workflow for purity analysis by HPLC.

Instrumentation and Reagents:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 μ m)
- Acetonitrile (HPLC grade)

- Water (HPLC grade)
- **4-Ethynyl-1,2-dimethoxybenzene** reference standard

Chromatographic Conditions:

Parameter	Condition
Mobile Phase	Acetonitrile:Water (e.g., 60:40 v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	Ambient
Detection Wavelength	254 nm

Procedure:

- Sample Preparation: Accurately weigh and dissolve approximately 10 mg of the **4-ethynyl-1,2-dimethoxybenzene** sample in 10 mL of the mobile phase to prepare a 1 mg/mL solution. Prepare a reference standard solution at the same concentration.
- System Equilibration: Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Injection and Analysis: Inject the sample and reference standard solutions into the HPLC system.
- Data Analysis: Determine the purity of the sample by calculating the area percentage of the main peak relative to the total area of all peaks in the chromatogram.

Purity Determination by Gas Chromatography (GC)

For volatile and thermally stable compounds, Gas Chromatography is an excellent alternative for purity assessment.

Instrumentation and Reagents:

- Gas Chromatograph (GC) with a Flame Ionization Detector (FID)
- Capillary column suitable for aromatic compounds (e.g., DB-5 or equivalent)
- Helium or Nitrogen (carrier gas)
- Dichloromethane or other suitable volatile solvent
- **4-Ethynyl-1,2-dimethoxybenzene** reference standard

Chromatographic Conditions:

Parameter	Condition
Column	DB-5, 30 m x 0.25 mm ID, 0.25 μ m film thickness
Carrier Gas	Helium at a constant flow of 1 mL/min
Injection Port Temperature	250 °C
Detector Temperature	280 °C
Oven Temperature Program	Start at 100 °C, hold for 2 min, ramp to 250 °C at 10 °C/min, hold for 5 min
Injection Volume	1 μ L (split injection, e.g., 50:1 split ratio)

Procedure:

- Sample Preparation: Prepare a dilute solution of the sample (e.g., 1 mg/mL) in a suitable volatile solvent like dichloromethane. Prepare a reference standard solution at a similar concentration.
- Injection and Analysis: Inject the prepared solutions into the GC.
- Data Analysis: Calculate the purity based on the area percent of the main peak relative to the total peak area in the chromatogram.

Safety Information

4-Ethynyl-1,2-dimethoxybenzene is harmful if swallowed and may cause skin, eye, and respiratory irritation. It is essential to handle this compound in a well-ventilated fume hood and wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

This technical guide is intended to provide a starting point for researchers. Specific applications may require optimization of the described protocols. Always consult relevant literature and safety documentation before commencing any experimental work.

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References

- 1. 4-Ethynyl-1,2-dimethoxybenzene | CAS#:4302-52-7 | Chemsoc [chemsoc.com]
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